

# In-Depth Technical Guide: *tert*-Butyl Methyl Sulfide

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## Compound of Interest

Compound Name: *tert*-Butyl methyl sulfide

Cat. No.: B1345668

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CAS Number: 6163-64-0

This technical guide provides a comprehensive overview of ***tert*-Butyl methyl sulfide**, a versatile organosulfur compound. The information is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis.

## Physicochemical and Safety Data

***tert*-Butyl methyl sulfide** is a colorless to light yellow liquid with a strong, characteristic odor. Below is a summary of its key physical and chemical properties.

Table 1: Physicochemical Properties of ***tert*-Butyl Methyl Sulfide**

Property	Value	Reference
CAS Number	6163-64-0	
Molecular Formula	C <sub>5</sub> H <sub>12</sub> S	
Molecular Weight	104.21 g/mol	
Boiling Point	101-102 °C	
Density	0.826 g/mL at 25 °C	
Refractive Index (n <sup>20</sup> /D)	1.44	
Solubility	Difficult to mix with water.	[1]
Flash Point	-3 °C	[2]

Table 2: Safety and Hazard Information

Hazard Statement	GHS Classification	Precautionary Measures
H225: Highly flammable liquid and vapor.	Flammable liquids, Category 2	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P242: Use only non-sparking tools. P243: Take precautionary measures against static discharge.
H315: Causes skin irritation.	Skin irritation, Category 2	P264: Wash skin thoroughly after handling. P280: Wear protective gloves.
H319: Causes serious eye irritation.	Eye irritation, Category 2A	P280: Wear protective gloves/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation.	Specific target organ toxicity — single exposure, Category 3	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

## Spectroscopic Data

The following tables summarize key spectroscopic data for the identification and characterization of **tert-Butyl methyl sulfide**.

Table 3:  $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopic Data

Nucleus	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration	Assignment
$^1\text{H}$ NMR	~2.0	Singlet	3H	S-CH <sub>3</sub>
~1.3	Singlet	9H	C(CH <sub>3</sub> ) <sub>3</sub>	
$^{13}\text{C}$ NMR	~45.0	Quartet	C(CH <sub>3</sub> ) <sub>3</sub>	
~31.0	Quartet	C(CH <sub>3</sub> ) <sub>3</sub>		
~15.0	Quartet	S-CH <sub>3</sub>		

Note: Approximate chemical shifts are provided. Actual values may vary depending on the solvent and instrument.

Table 4: IR and Mass Spectrometry Data

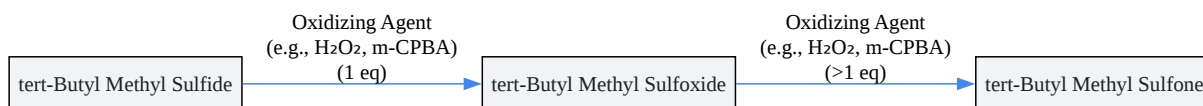
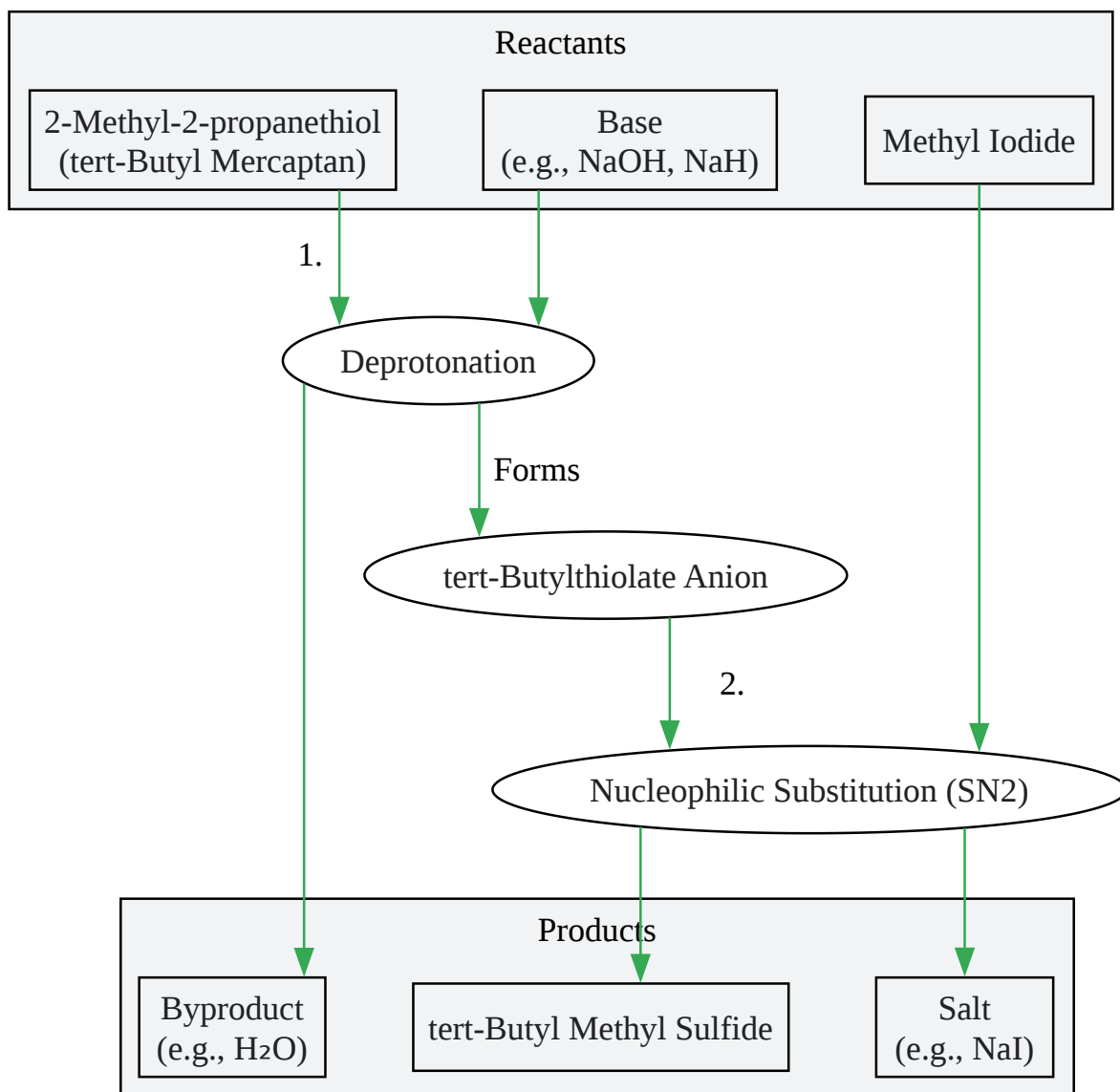
Spectroscopic Method	Key Peaks	Interpretation
IR Spectroscopy (cm <sup>-1</sup> )	2960-2850	C-H stretching (alkane)
1450-1470	C-H bending (CH <sub>3</sub> )	
1365	C-H bending (tert-butyl group)	
600-700	C-S stretching	
Mass Spectrometry (m/z)	104	Molecular ion [M] <sup>+</sup>
89	[M - CH <sub>3</sub> ] <sup>+</sup>	
57	[C(CH <sub>3</sub> ) <sub>3</sub> ] <sup>+</sup> (tert-butyl cation) - Often the base peak.	
41	[C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>	

## Synthesis and Reactions

**tert-Butyl methyl sulfide** is a key intermediate in organic synthesis. It can be prepared through several methods, and it undergoes various characteristic reactions.

### Synthesis of tert-Butyl Methyl Sulfide

A common method for the synthesis of **tert-Butyl methyl sulfide** is the reaction of 2-methyl-2-propanethiol (tert-butyl mercaptan) with a methylating agent such as methyl iodide.



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## References

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